

# Maximizing Foliar Uptake of Trinexapac-ethyl: Application Notes and Protocols

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## Compound of Interest

Compound Name: Trinexapac

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These application notes provide a comprehensive guide to the foliar application of **Trinexapac-ethyl (TE)**, a plant growth regulator widely used in turfgrass management and agriculture. The following sections detail the mode of action, factors influencing foliar uptake, and experimental protocols to optimize its efficacy.

## Introduction to Trinexapac-ethyl

**Trinexapac-ethyl** is a cyclohexanedione derivative that acts as a plant growth regulator by inhibiting the biosynthesis of gibberellins, which are plant hormones responsible for cell elongation.[1] When applied to foliage, TE is absorbed by the leaves and translocated to the growing points of the plant.[1][2] This inhibition of gibberellin synthesis results in reduced stem elongation, leading to more compact and robust plant growth.[1] In turfgrass, this translates to reduced mowing frequency, improved turf density, and enhanced stress tolerance.[1]

## Mode of Action: Inhibition of Gibberellin Biosynthesis

**Trinexapac-ethyl** specifically targets the late stages of gibberellin (GA) biosynthesis. It inhibits the 3 $\beta$ -hydroxylase enzyme, which is responsible for the conversion of inactive GA precursors (like GA20) into bioactive GAs (like GA1).[3] This leads to an accumulation of the precursor

GA20 and a reduction in the levels of active GA1, ultimately causing a cessation of cell elongation in the vegetative stage of the plant.[3]



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**Figure 1:** Simplified signaling pathway of **Trinexapac-ethyl**'s mode of action.

## Factors Influencing Foliar Uptake and Efficacy

The effectiveness of a foliar application of **Trinexapac-ethyl** is highly dependent on several factors that influence its absorption into the leaf tissue.

### Spray Carrier Volume and Droplet Size

Optimizing spray volume and droplet size is critical for maximizing foliar coverage and uptake.

- **Low Carrier Volume:** Applying TE in lower water volumes (e.g., 20 to 30 gallons per acre) is recommended to ensure the product remains on the leaf surface, as any runoff to the soil is ineffective.
- **Fine to Medium Droplets:** Finer spray droplets generally lead to better leaf coverage and increased uptake. However, very fine droplets are more susceptible to drift. A balance must be struck to ensure optimal deposition on the target foliage. Studies have shown that increasing droplet size can reduce the efficacy of some herbicides by 2 to 7 percent.[4] The use of specific nozzles can help in achieving the desired droplet size spectrum.

### Adjuvants

The addition of adjuvants to the spray solution can significantly enhance the uptake and efficacy of **Trinexapac-ethyl**.

- **Surfactants:** Non-ionic surfactants are often recommended to improve the spreading of spray droplets on the leaf surface, thereby increasing the contact area for absorption.
- **Ammonium Sulfate (AMS):** AMS can counteract the negative effects of hard water on TE efficacy. Hard water containing calcium and magnesium ions can reduce the uptake of some herbicides. The addition of AMS can help to condition the water and improve absorption.
- **Citric Acid:** Reducing the pH of the spray solution with citric acid has been shown to improve the effectiveness of **Trinexapac**-ethyl, potentially allowing for a reduction in the application dose.<sup>[5][6][7]</sup>

## Environmental Conditions

Environmental factors at the time of application can influence the rate of foliar uptake.

- **Temperature:** Higher temperatures can increase the rate of TE breakdown by the plant, potentially requiring adjustments in application intervals.
- **Humidity:** Higher humidity levels can slow the drying of spray droplets on the leaf surface, allowing more time for absorption.
- **Rainfastness:** **Trinexapac**-ethyl is generally considered rainfast within one hour of application. However, the addition of certain adjuvants, such as organosilicone surfactants, may improve rainfastness, potentially reducing this time to as little as 15 minutes.

## Quantitative Data on Application Parameters

The following tables summarize quantitative data from various studies on the application of **Trinexapac**-ethyl.

Table 1: Effect of Adjuvants on **Trinexapac**-ethyl Efficacy in Spring Barley

Treatment	Application Rate (L/ha)	Adjuvant	Stem Height Reduction (%)
Trinexapac-ethyl	0.4 (Full Dose)	None	14.6
Trinexapac-ethyl	0.2 (Reduced Dose)	None	6.8
Trinexapac-ethyl	0.2 (Reduced Dose)	Organosilicone Surfactant	Not significantly different from reduced dose alone
Trinexapac-ethyl	0.2 (Reduced Dose)	Ammonium Sulphate	Similar to full dose
Trinexapac-ethyl	0.2 (Reduced Dose)	Citric Acid	Similar to full dose

Data adapted from studies on spring barley, indicating the potential for dose reduction with certain adjuvants.[\[6\]](#)[\[7\]](#)

Table 2: Application Rates of **Trinexapac**-ethyl for Growth Regulation in Turfgrass

Turfgrass Species	Application Rate (kg a.i./ha)	Application Interval
Creeping Bentgrass	0.017	Weekly
Creeping Bentgrass	0.033	Bi-weekly
Creeping Bentgrass	0.05	Tri-weekly
Five Cool-Season Species	0.375	1 to 3 applications from May to July
Various Turfgrasses	56.5 + 56.5 (sequential)	20-day interval
Various Turfgrasses	113.0 + 113.0 (sequential)	20-day interval

Data compiled from multiple studies investigating the effects of different TE application regimens.[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Experimental Protocols

## Protocol for Evaluating the Effect of Adjuvants on Trinexapac-ethyl Efficacy

This protocol describes a field experiment to assess the impact of different adjuvants on the growth-regulating effects of **Trinexapac**-ethyl on a target turfgrass species.

Objective: To determine if the addition of selected adjuvants can enhance the efficacy of **Trinexapac**-ethyl, potentially allowing for reduced application rates.

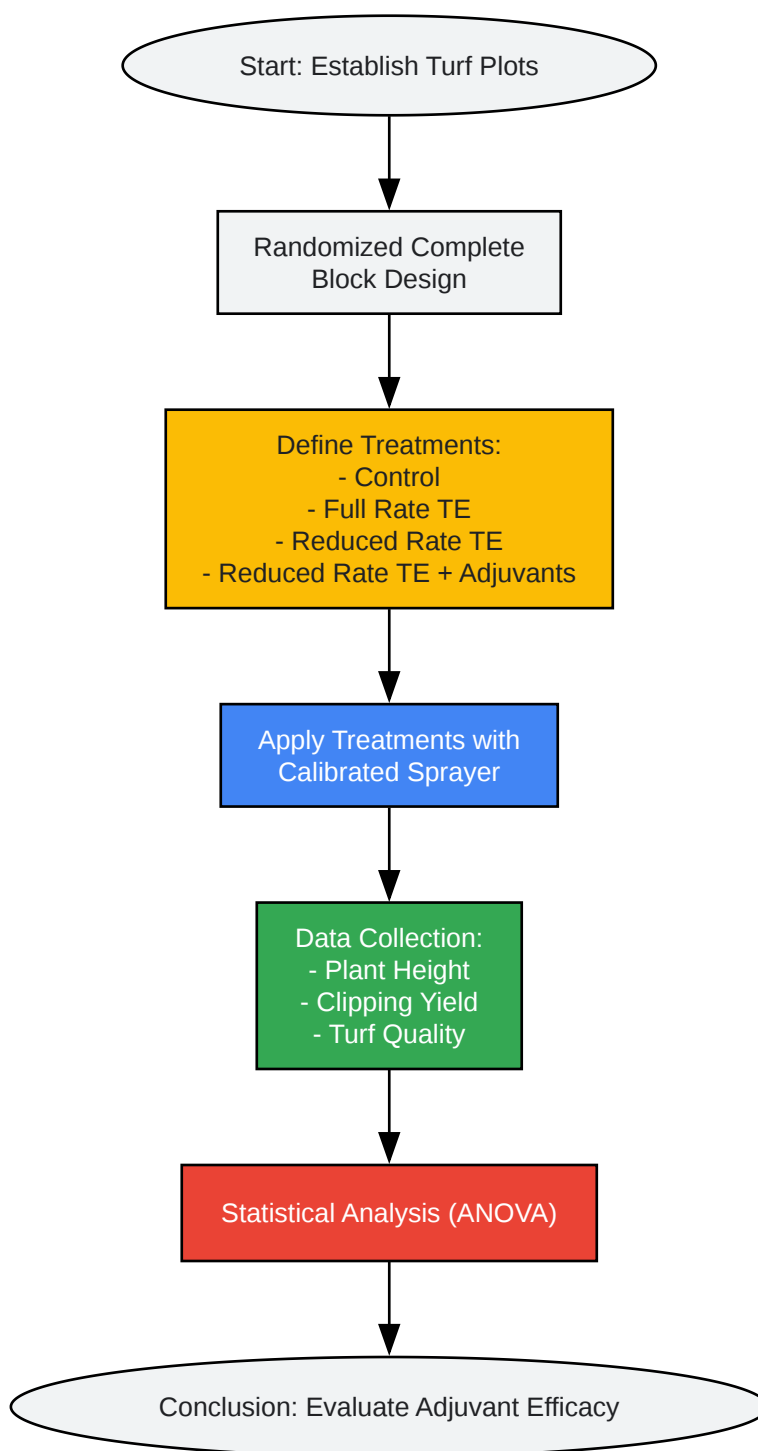
Materials:

- **Trinexapac**-ethyl formulation
- Selected adjuvants (e.g., non-ionic surfactant, ammonium sulfate, citric acid)
- Calibrated plot sprayer with appropriate nozzles
- Established turfgrass plots (e.g., perennial ryegrass, creeping bentgrass)
- Measuring equipment for plant height and clipping yield
- Water source with known hardness

Methodology:

- Experimental Design:
  - Establish a randomized complete block design with a minimum of four replications.
  - Treatments should include:
    - Untreated control
    - **Trinexapac**-ethyl at the recommended rate
    - **Trinexapac**-ethyl at a reduced rate (e.g., 50% of recommended)

- Reduced rate of **Trinexapac**-ethyl tank-mixed with each selected adjuvant at its recommended concentration.
- Plot Preparation and Maintenance:
  - Use established, uniform turfgrass plots.
  - Maintain consistent mowing height, irrigation, and fertilization across all plots throughout the experiment.
- Treatment Application:
  - Calibrate the sprayer to deliver a consistent and accurate spray volume (e.g., 20-30 gallons per acre).
  - Prepare spray solutions immediately before application. For treatments with adjuvants, add the adjuvant to the water before adding the **Trinexapac**-ethyl.
  - Apply treatments uniformly to the respective plots.
- Data Collection:
  - Measure plant height at regular intervals (e.g., weekly) after application.
  - Collect and weigh clippings from a defined area within each plot at each mowing event.
  - Visually assess turf quality and color.
- Data Analysis:
  - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.
  - Compare the performance of the reduced-rate-plus-adjuvant treatments to the full-rate treatment.



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**Figure 2:** Experimental workflow for evaluating adjuvant effects on **Trinexapac-ethyl**.

## Protocol for Assessing Foliar Uptake of Radiolabeled Trinexapac-ethyl

This protocol provides a methodology for quantifying the foliar absorption of **Trinexapac**-ethyl using a radiolabeled form of the compound.

Objective: To determine the rate and extent of **Trinexapac**-ethyl uptake through the leaves of a target plant species.

Materials:

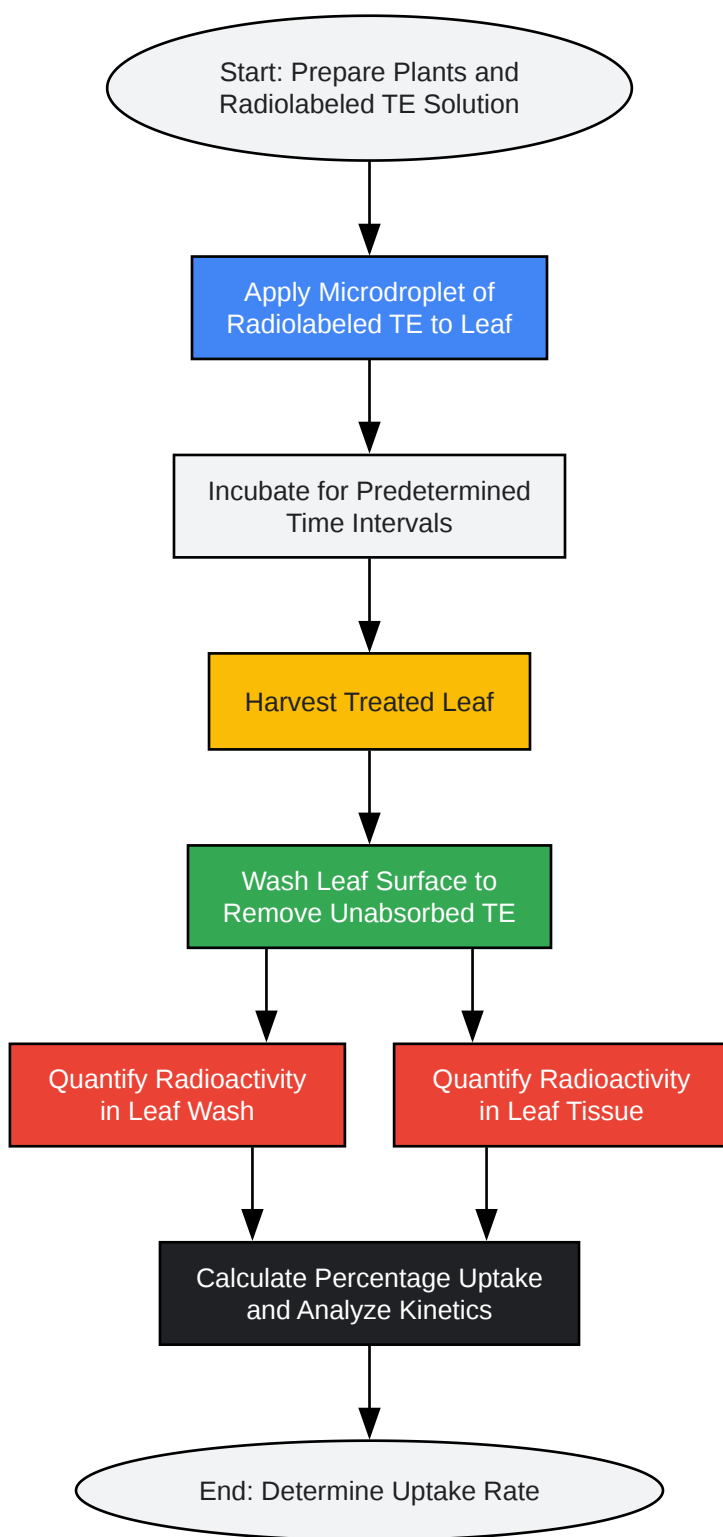
- Radiolabeled **Trinexapac**-ethyl (e.g.,  $^{14}\text{C}$ -labeled)
- Non-labeled **Trinexapac**-ethyl
- Target plants (e.g., turfgrass plugs or single plants in pots)
- Micropipettes
- Cellulose acetate solution or similar leaf washing solution
- Scintillation vials
- Scintillation cocktail
- Liquid scintillation counter
- Plant tissue oxidizer

Methodology:

- Plant Preparation:
  - Grow healthy, uniform plants under controlled environmental conditions.
  - Select leaves of a similar age and position for treatment.
- Preparation of Treatment Solution:
  - Prepare a treatment solution containing a known concentration of radiolabeled **Trinexapac**-ethyl mixed with the desired formulation of non-labeled TE and any adjuvants being tested.



- Application of Radiolabeled TE:
  - Apply a precise microdroplet (e.g., 1-10  $\mu\text{L}$ ) of the treatment solution to a specific area on the adaxial (upper) surface of the selected leaves.
- Time-Course Sampling:
  - At predetermined time intervals after application (e.g., 0, 1, 4, 8, 24, 48 hours), harvest the treated leaves.
- Leaf Washing:
  - Wash the surface of the treated leaf with a cellulose acetate solution or a suitable solvent to remove any unabsorbed radiolabeled TE.
  - Collect the leaf wash in a scintillation vial.
- Quantification of Unabsorbed TE:
  - Add scintillation cocktail to the vial containing the leaf wash.
  - Measure the radioactivity using a liquid scintillation counter to determine the amount of TE that was not absorbed.
- Quantification of Absorbed TE:
  - The treated leaf (after washing) can be combusted in a plant tissue oxidizer to capture the released  $^{14}\text{CO}_2$ . The radioactivity is then measured to determine the amount of absorbed TE.
  - Alternatively, the amount of absorbed TE can be calculated by subtracting the unabsorbed amount (from the leaf wash) from the total amount applied.
- Data Analysis:
  - Express the uptake as a percentage of the total applied radioactivity at each time point.
  - Plot the percentage of uptake over time to determine the absorption kinetics.



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**Figure 3:** Experimental workflow for a radiolabeled **Trinexapac-ethyl** foliar uptake study.

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